

# Application Notes and Protocols for Dihydro FF-MAS

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## Compound of Interest

Compound Name: Dihydro FF-MAS

CAS No.: 19456-83-8

Cat. No.: B101258

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## Introduction

Dihydro Follicular Fluid Meiosis-Activating Sterol (**Dihydro FF-MAS**), also known by its chemical name 4,4-dimethyl-cholest-8(9), 14-dien-3 $\beta$ -ol, is a crucial intermediate in the Kandutsch-Russell (K-R) pathway of cholesterol biosynthesis.[1][2] As a derivative of 24,25-dihydrolanosterol, it plays a significant role in cellular processes, including the initiation of meiosis in oocytes.[2] These application notes provide detailed information on the handling, storage, and experimental use of **Dihydro FF-MAS** for research and drug development purposes.

## Product Information

### Chemical Properties

Property	Value	Reference
Chemical Name	4,4-dimethyl-cholest-8(9), 14-dien-3 $\beta$ -ol	[2]
CAS Number	19456-83-8	[2]
Molecular Formula	C <sub>29</sub> H <sub>48</sub> O	[2]
Molecular Weight	412.69 g/mol	[2]
Form	Powder	[2]
Purity	≥99% (TLC)	[2]

## Storage and Stability

**Dihydro FF-MAS** is supplied as a powder and should be handled with care to maintain its stability and integrity.

Condition	Recommendation	Reference
Shipping	Shipped on dry ice.	[2]
Storage Temperature	Store at -20°C upon receipt.	[2]
Storage Container	Store in the original 5 mL amber glass screw cap vial.	[2]
Long-term Storage	For long-term storage, it is recommended to keep the product at -20°C in its original unopened vial.	[2]

## Handling and Safety Precautions

**Dihydro FF-MAS** is classified as a combustible solid.[2] Standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound.

- Ventilation: Handle in a well-ventilated area to avoid inhalation of the powder.
- Fire Safety: Keep away from heat, sparks, and open flames.[3]
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

#### First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Rinse mouth with water. Do not induce vomiting.

## Experimental Protocols

### Preparation of Stock Solutions

**Dihydro FF-MAS** is a hydrophobic compound and requires an organic solvent for solubilization.

#### Materials:

- **Dihydro FF-MAS** powder
- Anhydrous ethanol, chloroform, or a chloroform:methanol mixture
- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- Water bath sonicator

#### Protocol:

- Allow the **Dihydro FF-MAS** vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Dihydro FF-MAS** powder in a sterile microcentrifuge tube or glass vial.
- Add the appropriate volume of the chosen solvent (e.g., anhydrous ethanol) to achieve the desired stock concentration (e.g., 1-10 mM).
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound does not fully dissolve, use a water bath sonicator for 5-10 minutes. Gentle warming (up to 37°C) can also be applied.
- Once completely dissolved, the stock solution can be stored at -20°C for short-term storage. For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

## In Vitro Cell-Based Assays

This protocol provides a general guideline for treating cultured cells with **Dihydro FF-MAS**. The final concentration and incubation time should be optimized for the specific cell type and experimental design.

Materials:

- Cultured cells (e.g., hepatocytes, oocytes)
- Appropriate cell culture medium
- **Dihydro FF-MAS** stock solution
- Vehicle control (the solvent used for the stock solution)

Protocol:

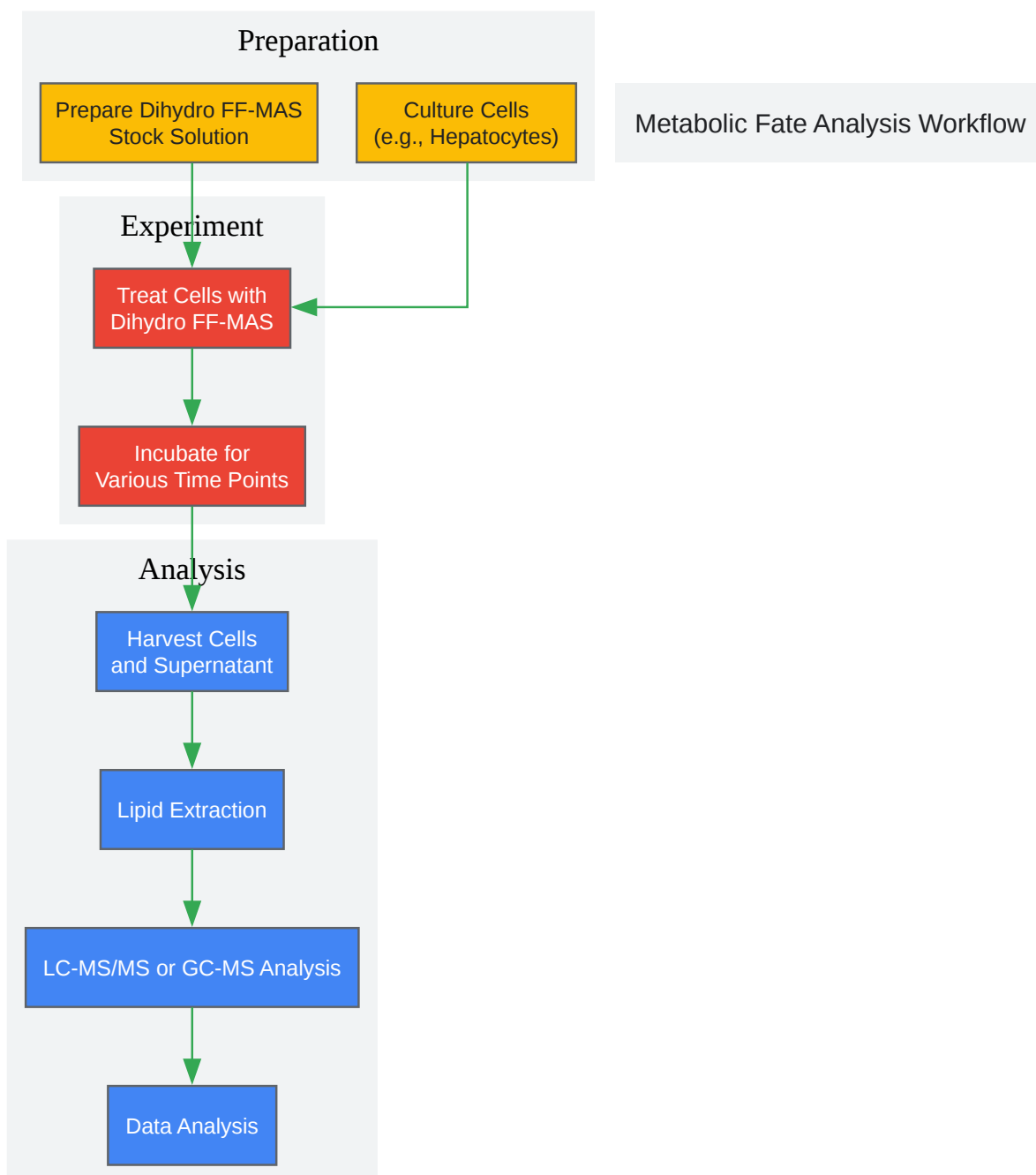
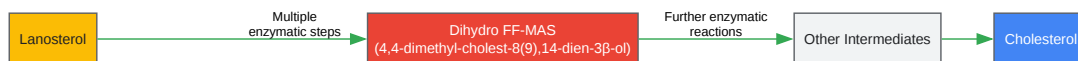
- Plate the cells at the desired density in a suitable culture vessel and allow them to adhere or stabilize overnight.

- Prepare the working concentrations of **Dihydro FF-MAS** by diluting the stock solution in a fresh cell culture medium. Ensure the final solvent concentration in the culture medium is non-toxic to the cells (typically  $\leq 0.1\%$ ).
- Include a vehicle control group by adding the same amount of solvent to the culture medium without **Dihydro FF-MAS**.
- Remove the old medium from the cells and replace it with the medium containing the different concentrations of **Dihydro FF-MAS** or the vehicle control.
- Incubate the cells for the desired period (e.g., 0, 2, 4, 8, 12, 24 hours).<sup>[1]</sup>
- After incubation, the cells can be harvested for downstream analysis, such as gene expression analysis, protein analysis, or metabolic profiling.<sup>[1]</sup>

## Signaling Pathway

**Dihydro FF-MAS** is a key intermediate in the Kandutsch-Russell pathway, which is one of the two major pathways for cholesterol biosynthesis from lanosterol in mammalian cells.<sup>[1]</sup>

Kandutsch-Russell Pathway Intermediate



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